

# An In-depth Technical Guide on the Physical and Chemical Properties of Undecane

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## Compound of Interest

Compound Name: Undecane

Cat. No.: B072203

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## Introduction

**Undecane**, also known as **n-undecane** or hendecane, is a straight-chain alkane hydrocarbon with the chemical formula  $C_{11}H_{24}$ .<sup>[1][2]</sup> It is the eleventh member of the alkane series and exists as a colorless liquid at standard temperature and pressure.<sup>[1][2][3]</sup> **Undecane** is a non-polar molecule with low reactivity, characteristic of alkanes.<sup>[1][4]</sup> This compound is found naturally in petroleum fractions and is used in organic synthesis, as a solvent, and as an internal standard in gas chromatography.<sup>[1][2][5]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **undecane**, detailed experimental protocols for their determination, and a summary of its key chemical reactions.

## Physical Properties of Undecane

**Undecane** is a colorless liquid with a faint, gasoline-like odor that diminishes with purification.<sup>[2][3][5]</sup> Its physical state and properties are dictated by the van der Waals forces between its molecules.<sup>[5]</sup>

Table 1: General and Physical Properties of n-Undecane

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	[1][2][6]
Molar Mass	156.31 g/mol	[2][3][6]
Appearance	Colorless liquid	[1][2][3]
Odor	Faint, gasoline-like	[3][4][5]
Melting Point	-26 °C to -25.6 °C	[1][2][5][6]
Boiling Point	195.7 °C to 196.1 °C	[1][2][5][6]
Density	0.740 g/mL at 20-25 °C	[1][2][5][6]
Vapor Density	5.4 (vs air)	[6][7][8]
Vapor Pressure	55 Pa at 25 °C	[2][5][9]
Flash Point	62 °C to 65 °C	[1][10][11]
Autoignition Temperature	~220 °C - 240 °C	[12][13]
Refractive Index	1.417 at 20 °C/D	[5][6][12]
Viscosity	1.098 mPa·s at 25 °C	[3]
Surface Tension	24.21 mN/m at 25 °C	[3]

Table 2: Solubility of n-Undecane

Solvent	Solubility	References
Water	Insoluble (0.0044 - 0.014 mg/L at 25 °C)	[1][3][14]
Organic Solvents (e.g., ethanol, ether, hexane, toluene)	Soluble/Miscible	[1][4][15]

## Chemical Properties and Reactivity

**Undecane** exhibits the typical chemical properties of an alkane, characterized by its relative inertness under standard conditions.<sup>[5]</sup> Its reactions generally require significant energy input, such as high temperatures or UV light, to initiate. Saturated aliphatic hydrocarbons like **undecane** are largely unreactive towards aqueous solutions of acids, alkalis, and most oxidizing or reducing agents.<sup>[7][16]</sup> However, they can react with strong oxidizing agents like nitric acid.<sup>[7][16]</sup>

## Combustion

Like other hydrocarbons, **undecane** undergoes combustion reactions, which are highly exothermic.

- Complete Combustion: In the presence of sufficient oxygen, **undecane** burns to produce carbon dioxide and water.<sup>[17][18]</sup>

Balanced Equation:  $\text{C}_{11}\text{H}_{24}(\text{l}) + 17\text{O}_2(\text{g}) \rightarrow 11\text{CO}_2(\text{g}) + 12\text{H}_2\text{O}(\text{g})$ <sup>[17][18][19]</sup>

- Incomplete Combustion: With a limited supply of oxygen, incomplete combustion occurs, which can produce carbon monoxide, soot (elemental carbon), and water.<sup>[20][21]</sup> Carbon monoxide is a toxic gas that can be harmful to humans.<sup>[20]</sup>

Balanced Equation (producing Carbon Monoxide):  $2\text{C}_{11}\text{H}_{24}(\text{l}) + 23\text{O}_2(\text{g}) \rightarrow 22\text{CO}(\text{g}) + 24\text{H}_2\text{O}(\text{g})$ <sup>[21]</sup>

Balanced Equation (producing Soot):  $\text{C}_{11}\text{H}_{24}(\text{l}) + 6\text{O}_2(\text{g}) \rightarrow 11\text{C}(\text{s}) + 12\text{H}_2\text{O}(\text{g})$ <sup>[21]</sup>

## Halogenation

**Undecane** can undergo free-radical halogenation in the presence of UV light. This reaction is not highly selective, particularly with chlorine, and can result in a mixture of halogenated **undecane** isomers. Bromination shows greater selectivity than chlorination.<sup>[5]</sup>

# Experimental Protocols

The determination of the physicochemical properties of **undecane** relies on established laboratory techniques.

## 1. Determination of Boiling Point (Capillary Method)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[22]
- Methodology:
  - A small amount of liquid **undecane** is placed in a test tube.
  - A capillary tube, sealed at one end, is placed open-end-down into the test tube.
  - The test tube is attached to a thermometer and heated in a controlled manner (e.g., using a Thiele tube).
  - As the temperature increases, a steady stream of bubbles will emerge from the capillary tube.
  - The heat is then slowly removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[22]

## 2. Determination of Melting Point (Capillary Method)

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For pure crystalline solids, this occurs over a narrow temperature range.[22]
- Methodology:
  - A small sample of solid (frozen) **undecane** is finely powdered and packed into a capillary tube.
  - The capillary tube is placed in a melting point apparatus.
  - The sample is heated at a controlled rate.
  - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point range.[22]

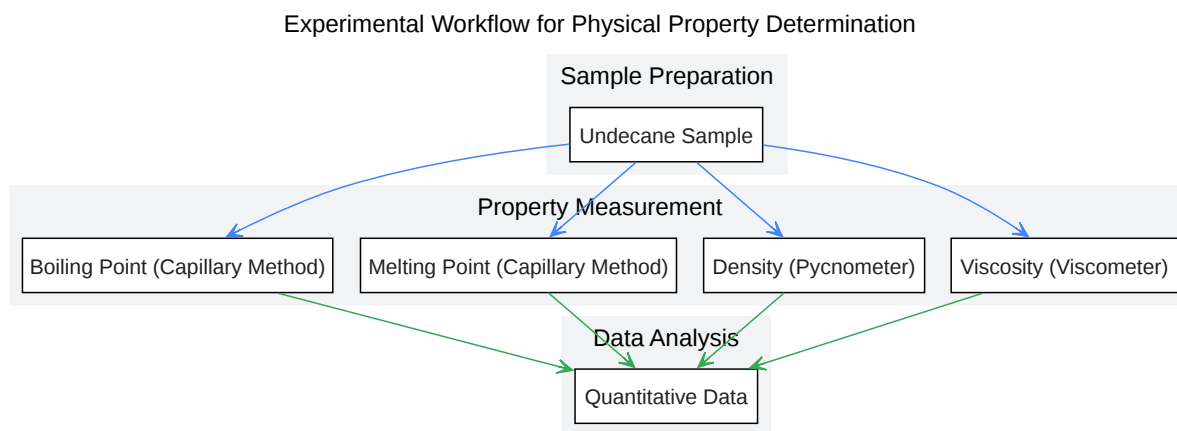
## 3. Determination of Density (Pycnometer Method)

- Principle: Density is the mass of a substance per unit volume. A pycnometer is a flask with a specific, accurately known volume.
- Methodology:
  - A clean, dry pycnometer is weighed.
  - The pycnometer is filled with distilled water at a specific temperature and weighed again to determine the mass of the water. The volume of the pycnometer is calculated from the known density of water.
  - The pycnometer is emptied, dried, and filled with liquid **undecane** at the same temperature.
  - The pycnometer containing the **undecane** is weighed.
  - The mass of the **undecane** is determined, and its density is calculated by dividing the mass by the known volume of the pycnometer.[\[22\]](#)

#### 4. Determination of Viscosity

- Principle: Viscosity is a measure of a fluid's resistance to flow. Various methods can be employed, including capillary viscometers, rolling-ball viscometers, and vibrating-wire viscometers.[\[23\]](#)
- Methodology (Capillary Viscometer - e.g., Ubbelohde):
  - A known volume of **undecane** is introduced into the viscometer, which is then placed in a constant-temperature bath.
  - The liquid is drawn up through the capillary tube by suction.
  - The time it takes for the liquid to flow between two marked points under the influence of gravity is measured.
  - The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the liquid at that temperature.[\[23\]](#)

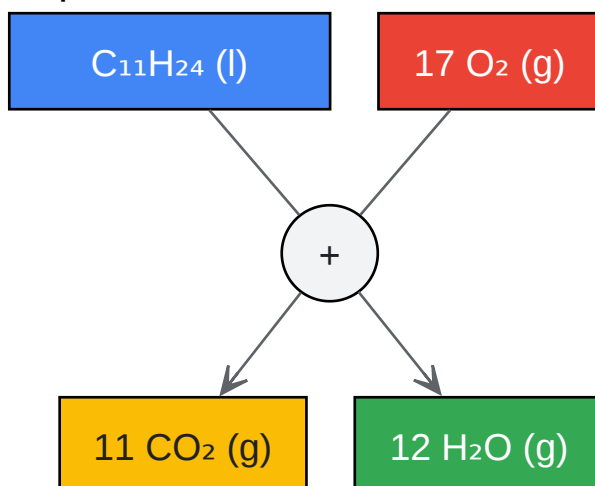
## Visualizations



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Caption: Experimental workflow for property characterization.

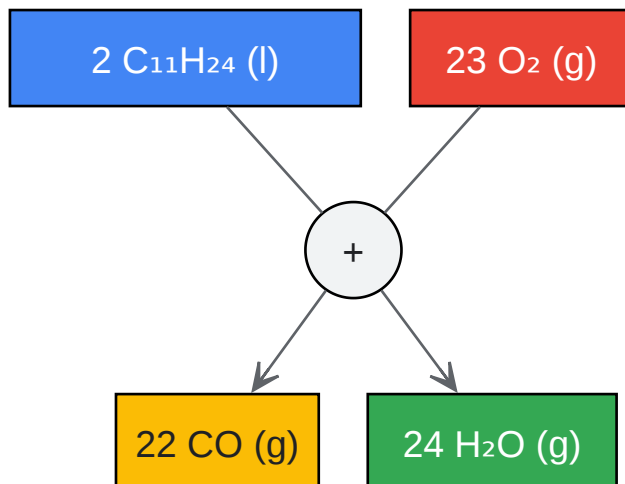
## Complete Combustion of Undecane



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Caption: Complete combustion reaction of **undecane**.

### Incomplete Combustion of Undecane (Producing CO)



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Caption: Incomplete combustion of **undecane** to carbon monoxide.

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